

# A Comparative Analysis of Freon-11 and Its Modern Replacements in Refrigeration Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Freon-11

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Performance with Supporting Experimental Data

The phasing out of chlorofluorocarbons (CFCs), such as **Freon-11** (R-11), due to their detrimental impact on the ozone layer has spurred the development of a new generation of refrigerants.[1][2] This guide provides a comparative study of **Freon-11** and its modern replacements, focusing on their environmental impact, thermodynamic properties, and performance in vapor compression refrigeration systems. The information presented is intended to assist researchers and professionals in understanding the key characteristics of these refrigerants and the experimental methodologies used to evaluate them.

## Environmental Impact and Key Properties: A Tabular Comparison

The primary drivers for replacing **Freon-11** are its high Ozone Depletion Potential (ODP) and Global Warming Potential (GWP).[3][4] Modern replacements are designed to have zero or near-zero ODP and significantly lower GWP.[4] The following tables summarize the key environmental and thermophysical properties of **Freon-11** and a selection of its replacements, including hydrochlorofluorocarbons (HCFCs), hydrofluorocarbons (HFCs), and hydrofluoroolefins (HFOs).

Table 1: Environmental and Safety Data for Selected Refrigerants

Refrigerant	Chemical Formula	ODP <sup>1</sup>	GWP (100-yr) <sup>2</sup>	ASHRAE Safety Class <sup>3</sup>
Freon-11 (CFC)	CCl <sub>3</sub> F	1.0	4750	A1
R-123 (HCFC)	C <sub>2</sub> HCl <sub>2</sub> F <sub>3</sub>	0.02	77	B1
R-245fa (HFC)	C <sub>3</sub> H <sub>3</sub> F <sub>5</sub>	0	1030	B1
R-1233zd(E) (HFO)	C <sub>3</sub> HCl <sub>2</sub> F <sub>3</sub>	~0	1	A1
R-134a (HFC)	C <sub>2</sub> H <sub>2</sub> F <sub>4</sub>	0	1430	A1
R-1234yf (HFO)	C <sub>3</sub> H <sub>2</sub> F <sub>4</sub>	0	4	A2L
R-1234ze(E) (HFO)	C <sub>3</sub> H <sub>2</sub> F <sub>4</sub>	0	7	A2L

<sup>1</sup>Ozone Depletion Potential (ODP) is a relative measure of the degradation to the ozone layer, with R-11 as the baseline at 1.0. <sup>2</sup>Global Warming Potential (GWP) is a measure of the heat-trapping ability of a gas relative to carbon dioxide (CO<sub>2</sub>) over a 100-year period. <sup>3</sup>ASHRAE Safety Classification: A = Lower Toxicity, B = Higher Toxicity; 1 = No Flame Propagation, 2L = Lower Flammability.[3]

Table 2: Thermophysical Properties of Selected Refrigerants

Property	Freon-11	R-123	R-245fa	R-1233zd(E)	R-134a	R-1234yf	R-1234ze(E)
Molar Mass (g/mol)	137.37	152.93	134.05	130.5	102.03	114.04	114.04
Boiling Point (°C)	23.7	27.8	15.3	19.0	-26.1	-29.5	-19.0
Critical Temperature (°C)	198.0	183.7	154.0	165.6	101.1	94.7	109.4
Critical Pressure (MPa)	4.41	3.66	3.65	3.57	4.06	3.38	3.63

## Performance Comparison: Experimental Data

The performance of a refrigerant in a vapor compression cycle is primarily evaluated by its Coefficient of Performance (COP) and its refrigeration effect or volumetric refrigeration capacity (VRC). The COP is a measure of the system's efficiency, defined as the ratio of the desired cooling effect to the work input required by the compressor.<sup>[5][6][7]</sup>

Experimental studies have been conducted to compare the performance of **Freon-11** replacements. For instance, in a laboratory-scale high-temperature heat pump, the performance of HFOs and HCFOs as drop-in replacements for HFCs was investigated. At a specific operating condition (W60/W110, a 50 K temperature lift), the COPs for R-1224yd(Z), R-1233zd(E), R-1336mzz(Z), and R-245fa were measured to be 3.2, 3.1, 3.0, and 3.1, respectively.<sup>[8]</sup> Another study highlighted that the cooling capacity and COP of R-1234yf were observed to be up to 10.4% and 8.3% lower than R-134a under the same conditions.<sup>[9]</sup>

Table 3: Comparative Performance Data from Experimental Studies

Refrigerant	System Type	Evaporating Temp. (°C)	Condensing Temp. (°C)	COP	Refrigeration Effect (kJ/kg)	Source
R-134a	Vapor Compression	-15	30	4.49	143.1	<a href="#">[10]</a>
R-1234yf	Vapor Compression	-15	30	4.25	132.8	<a href="#">[10]</a>
R-1234ze(E)	Vapor Compression	-15	30	4.42	156.4	<a href="#">[10]</a>
R-245fa	High Temp. Heat Pump	60	110	3.1	N/A	<a href="#">[8]</a>
R-1233zd(E)	High Temp. Heat Pump	60	110	3.1	N/A	<a href="#">[8]</a>

Note: Performance data is highly dependent on the specific experimental setup and operating conditions. The values presented are for comparative purposes within the context of the cited studies.

## Experimental Protocols for Refrigerant Performance Evaluation

The evaluation of refrigerant performance is conducted using a vapor compression refrigeration system test rig.[\[11\]](#)[\[12\]](#) A standardized methodology, often guided by ASHRAE standards, ensures the accuracy and comparability of results.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Detailed Methodology for a Vapor Compression Refrigeration System Performance Test:

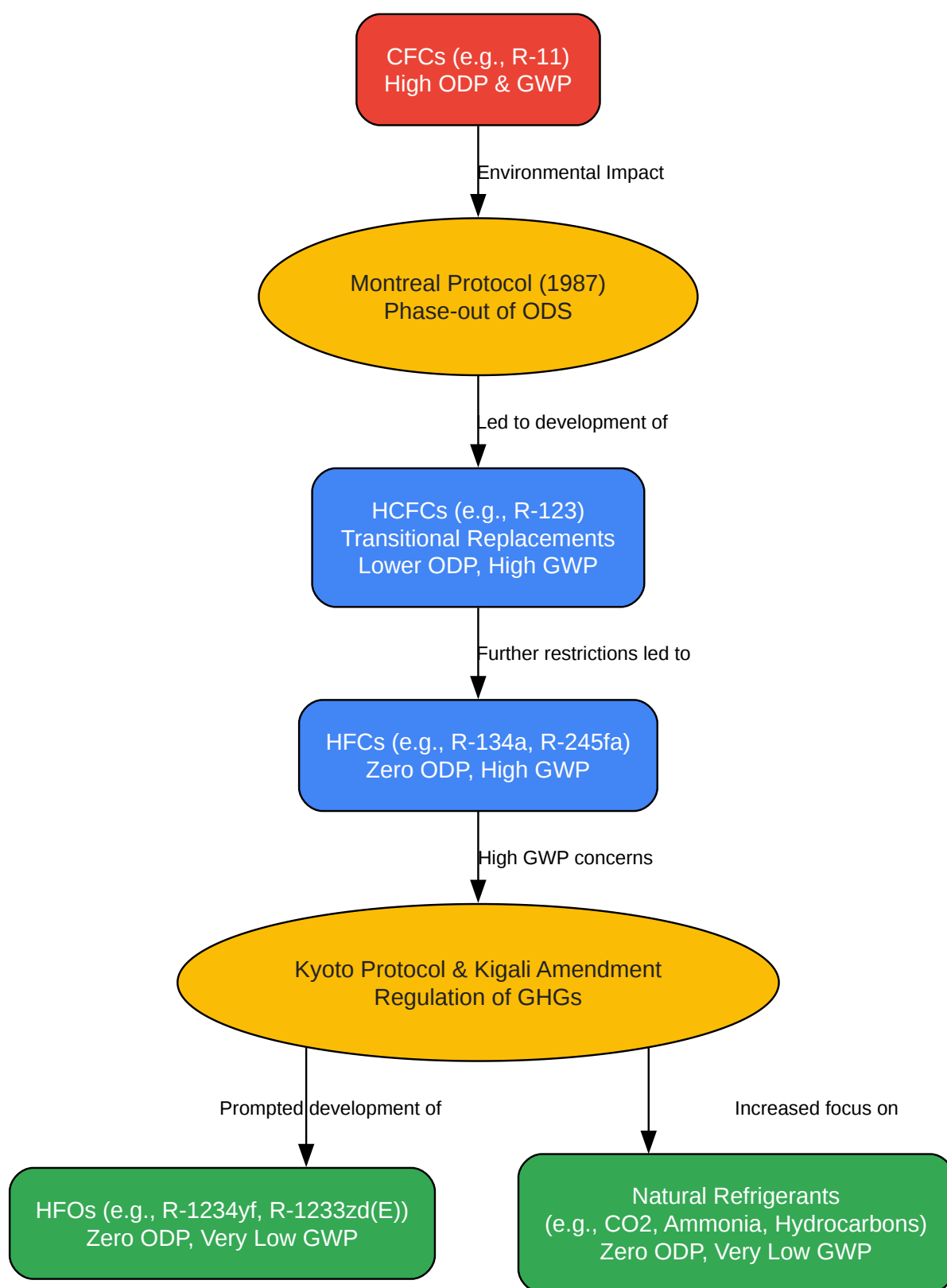
- System Preparation:

- The experimental setup, consisting of a compressor, condenser, expansion valve, and evaporator, is assembled.[\[16\]](#)[\[17\]](#)
- Pressure and temperature sensors are installed at the inlet and outlet of each component to monitor the refrigerant's state throughout the cycle.[\[11\]](#)
- The system is thoroughly flushed with an inert gas, such as nitrogen, to remove any contaminants and non-condensable gases.[\[11\]](#)
- A leak test is performed using a soap solution or a dedicated leak detector to ensure the integrity of the system.[\[11\]](#)
- Refrigerant Charging:
  - The system is evacuated to a deep vacuum to remove any remaining air and moisture.
  - The specified amount of the refrigerant to be tested is carefully charged into the system. The charge amount is often determined by the manufacturer's recommendations or based on achieving optimal system performance.[\[12\]](#)
- Experimental Procedure:
  - The refrigeration system is switched on, and the compressor is started.[\[16\]](#)
  - The system is allowed to run until it reaches a steady-state condition, which is characterized by stable pressure and temperature readings at all measurement points.[\[12\]](#)
  - Once at steady-state, the following parameters are recorded at regular intervals:
    - Pressure and temperature at the compressor inlet and outlet.
    - Pressure and temperature at the condenser inlet and outlet.
    - Pressure and temperature at the expansion valve inlet and outlet.
    - Pressure and temperature at the evaporator inlet and outlet.
    - Mass flow rate of the refrigerant.

- Power consumed by the compressor, typically measured with a wattmeter.[\[11\]](#)[\[12\]](#)
- Data Analysis and Performance Calculation:
  - The recorded data is used to determine the thermodynamic state of the refrigerant at each point in the cycle using refrigerant property tables or software.
  - The Refrigerating Effect ( $Q_e$ ) is calculated as the change in enthalpy of the refrigerant across the evaporator:
    - $Q_e = \dot{m} \cdot (h_{\text{evap\_out}} - h_{\text{evap\_in}})$  where  $\dot{m}$  is the mass flow rate and  $h$  is the specific enthalpy.
  - The Compressor Work ( $W_c$ ) is calculated as the change in enthalpy across the compressor:
    - $W_c = \dot{m} \cdot (h_{\text{comp\_out}} - h_{\text{comp\_in}})$
  - The Coefficient of Performance (COP) is then calculated as:
    - $\text{COP} = Q_e / W_c$ [\[5\]](#)[\[7\]](#)

## Visualizing the Path to Modern Refrigerants and Experimental Evaluation

The following diagrams illustrate the logical progression of refrigerant development and a typical workflow for their experimental evaluation.



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Caption: Evolution of refrigerants post-Montreal Protocol.



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Caption: Workflow for experimental evaluation of refrigerants.

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- To cite this document: BenchChem. [A Comparative Analysis of Freon-11 and Its Modern Replacements in Refrigeration Systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1174993#comparative-study-of-freon-11-and-its-modern-replacements>]

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